

2-Methoxyquinolin-8-amine SMILES and InChIKey

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Compound of Interest

Compound Name: 2-Methoxyquinolin-8-amine

CAS No.: 134829-04-2

Cat. No.: B1619098

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Technical Profile: 2-Methoxyquinolin-8-amine

Content Type: Technical Reference & Synthesis Guide Target Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers

Chemical Identity & Informatics

2-Methoxyquinolin-8-amine is a specialized heterocyclic building block, distinct from its more widely known isomer, 6-methoxyquinolin-8-amine (the pharmacophore of Primaquine). It features a quinoline core substituted with a methoxy group at the 2-position and a primary amine at the 8-position.^[1] This specific substitution pattern creates a unique electronic environment, making it a valuable scaffold for developing bidentate ligands and exploring structure-activity relationships (SAR) in antimalarial and anticancer research.

Core Identifiers

Descriptor	Value
IUPAC Name	2-Methoxyquinolin-8-amine
Common Name	8-Amino-2-methoxyquinoline
CAS Registry Number	134829-04-2
Molecular Formula	C ₁₀ H ₁₀ N ₂ O
Molecular Weight	174.20 g/mol
SMILES	<chem>COC1=NC2=C(C=CC=C2N)C=C1</chem>
InChI	InChI=1S/C10H10N2O/c1-13-9-6-5-7-3-2-4-8(11)10(7)12-9/h2-6H,11H2,1H3
InChIKey	QURAWDWTNZXEDT-UHFFFAOYSA-N

Structural Analysis & Properties

Electronic Effects

The 2-methoxy group exerts a significant electronic influence on the quinoline ring system compared to the 6-methoxy isomer:

- **Inductive Effect:** The oxygen atom at position 2 is electron-withdrawing by induction but electron-donating by resonance into the pyridine ring.
- **Basicity Modulation:** The 2-methoxy substituent reduces the basicity of the quinoline nitrogen (N1) due to the inductive withdrawal of the adjacent oxygen, while the 8-amino group remains a potent nucleophile.
- **Chelation Potential:** The proximity of the quinoline nitrogen (N1) and the 8-amino group (N8) creates a perfect "bite angle" for bidentate metal chelation (N,N-donor), utilized in synthesizing transition metal catalysts and fluorescent sensors [1].

Physical Specifications

- **Appearance:** Yellow to brownish powder/solid.

- **Solubility:** Soluble in polar organic solvents (DMSO, DMF, Methanol, Chloroform); sparingly soluble in water.
- **Stability:** Sensitive to oxidation; should be stored under inert atmosphere (Argon/Nitrogen) at 2-8°C.

Synthesis Protocols

The synthesis of **2-methoxyquinolin-8-amine** typically proceeds via nucleophilic aromatic substitution (

) followed by reduction. The 2-position of the quinoline ring is highly activated towards nucleophiles, allowing for the displacement of halides (e.g., chlorine) by methoxide.

Primary Synthetic Route: Displacement & Reduction

Reaction Logic:

- **Precursor Selection:** Start with 2-chloro-8-nitroquinoline. The nitro group at position 8 activates the ring system, but the chlorine at position 2 is particularly labile due to the electron-deficient nature of the pyridine ring (alpha to the nitrogen).
- **Methoxylation:** Treatment with Sodium Methoxide (NaOMe) effects the displacement of the chloride.
- **Reduction:** The nitro group is selectively reduced to the amine using catalytic hydrogenation or metal/acid reduction (Sn/HCl or Fe/AcOH).

Step-by-Step Protocol

Step 1: Methoxylation (Synthesis of 2-Methoxy-8-nitroquinoline)

- **Charge:** In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloro-8-nitroquinoline (1.0 eq) in anhydrous Methanol.
- **Reagent:** Add Sodium Methoxide (NaOMe, 1.5 eq) slowly to the solution.

- Reaction: Reflux the mixture at 65°C for 2–4 hours. Monitor by TLC (eluent: Hexane/EtOAc 3:1) for the disappearance of the starting chloride.
- Workup: Cool to room temperature. Concentrate in vacuo. Resuspend residue in water and extract with Dichloromethane (DCM). Dry organic layer over

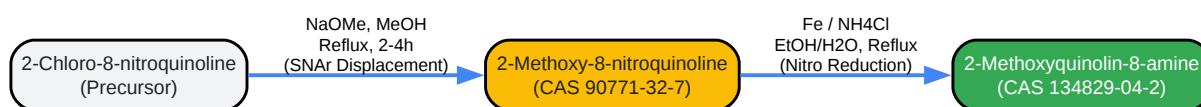
and concentrate to yield the intermediate 2-methoxy-8-nitroquinoline (CAS 90771-32-7).

Step 2: Reduction (Synthesis of **2-Methoxyquinolin-8-amine**)

- Charge: Dissolve the nitro intermediate (1.0 eq) in Ethanol/Water (5:1).
- Catalyst: Add Iron powder (5.0 eq) and Ammonium Chloride (, 3.0 eq).
- Reaction: Heat to reflux (80°C) with vigorous stirring for 1–2 hours. The yellow nitro compound will convert to the fluorescent amino product.
- Purification: Filter hot through a Celite pad to remove iron residues. Concentrate the filtrate.
- Isolation: Neutralize with saturated

and extract with Ethyl Acetate. Recrystallize from Ethanol/Hexane if necessary.

Visualization of Synthesis Pathway



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Caption: Two-step synthesis of **2-Methoxyquinolin-8-amine** via nucleophilic substitution and nitro reduction.

Applications in Drug Discovery & Research

Pharmacophore Exploration

While 8-aminoquinolines are best known for antimalarial activity (e.g., Primaquine, Tafenoquine), the 2-methoxy analog serves as a critical "negative control" or "isostere" in SAR studies.

- **Metabolic Stability:** The 2-methoxy group blocks the 2-position from oxidative metabolism (a common clearance pathway for quinolines), potentially altering the pharmacokinetic profile compared to unsubstituted analogs.
- **Toxicity Profiling:** Comparing the hemolytic toxicity of 2-methoxy derivatives against 6-methoxy derivatives helps researchers isolate the structural determinants of hemotoxicity in G6PD-deficient populations.

Schiff Base Ligands

The 8-amino group is highly reactive towards aldehydes, forming Schiff bases (imines).

- **Fluorescent Sensors:** Condensation with salicylaldehyde derivatives yields highly fluorescent ligands used for detecting

or

ions in biological systems [2]. The 2-methoxy group often enhances quantum yield by suppressing photoinduced electron transfer (PET).

- **Catalysis:** These ligands form stable complexes with transition metals (Pd, Ir), serving as catalysts in asymmetric hydrogenation and C-H activation reactions.

Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- **Acute Toxicity:** Harmful if swallowed (H302).
- **Irritation:** Causes skin irritation (H315) and serious eye irritation (H319).
- **Target Organ:** May cause respiratory irritation (H335).

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: Always handle the solid powder inside a fume hood to avoid inhalation of dust.
- Storage: Store in amber vials (light sensitive) under an inert atmosphere (nitrogen) to prevent oxidation of the amine to the azo or nitroso derivative.

References

- American Elements. **2-Methoxyquinolin-8-amine** Technical Data. Retrieved from [[Link](#)]
- PubChem. Compound Summary: 8-Amino-2-methoxyquinoline (Isomer Analysis). Retrieved from [[Link](#)]

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